

Stigmatellin X: A Technical Guide to a Myxobacterial Secondary Metabolite

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Compound of Interest

Compound Name: *Stigmatellin X*

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Executive Summary

Stigmatellin X is a polyketide-derived secondary metabolite produced by myxobacteria, most notably *Stigmatella aurantiaca* and *Vitiosangium cumulatum*.^{[1][2]} As a member of the stigmatellin family, it is characterized by a chromone ring system linked to a hydrophobic alkenyl side chain.^{[1][3]} The primary and most studied biological activity of **Stigmatellin X** is its function as a potent inhibitor of the mitochondrial respiratory chain.^{[1][4]} It specifically targets the quinol oxidation (Qo) site of the cytochrome bc1 complex (Complex III), effectively disrupting cellular respiration and ATP synthesis.^{[1][5]} This mechanism of action confers significant antifungal properties and has made **Stigmatellin X** a valuable molecular probe for studying mitochondrial bioenergetics.^{[1][6]} This document provides a comprehensive overview of **Stigmatellin X**, including its chemical properties, biosynthesis, mechanism of action, biological activities, and detailed experimental protocols for its isolation and functional analysis.

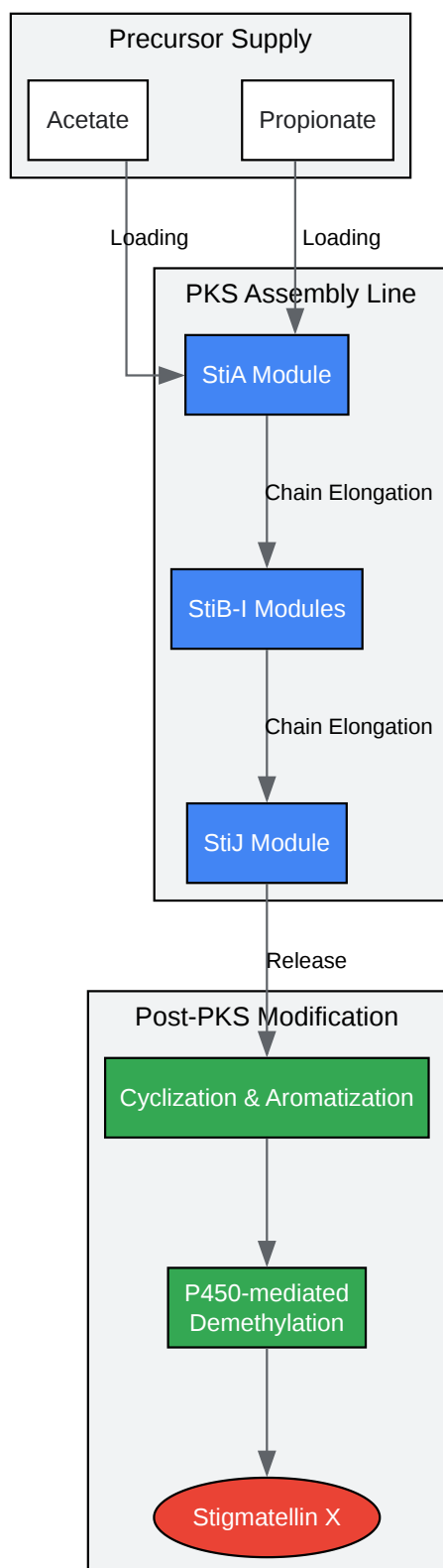
Physicochemical Properties of Stigmatellin X

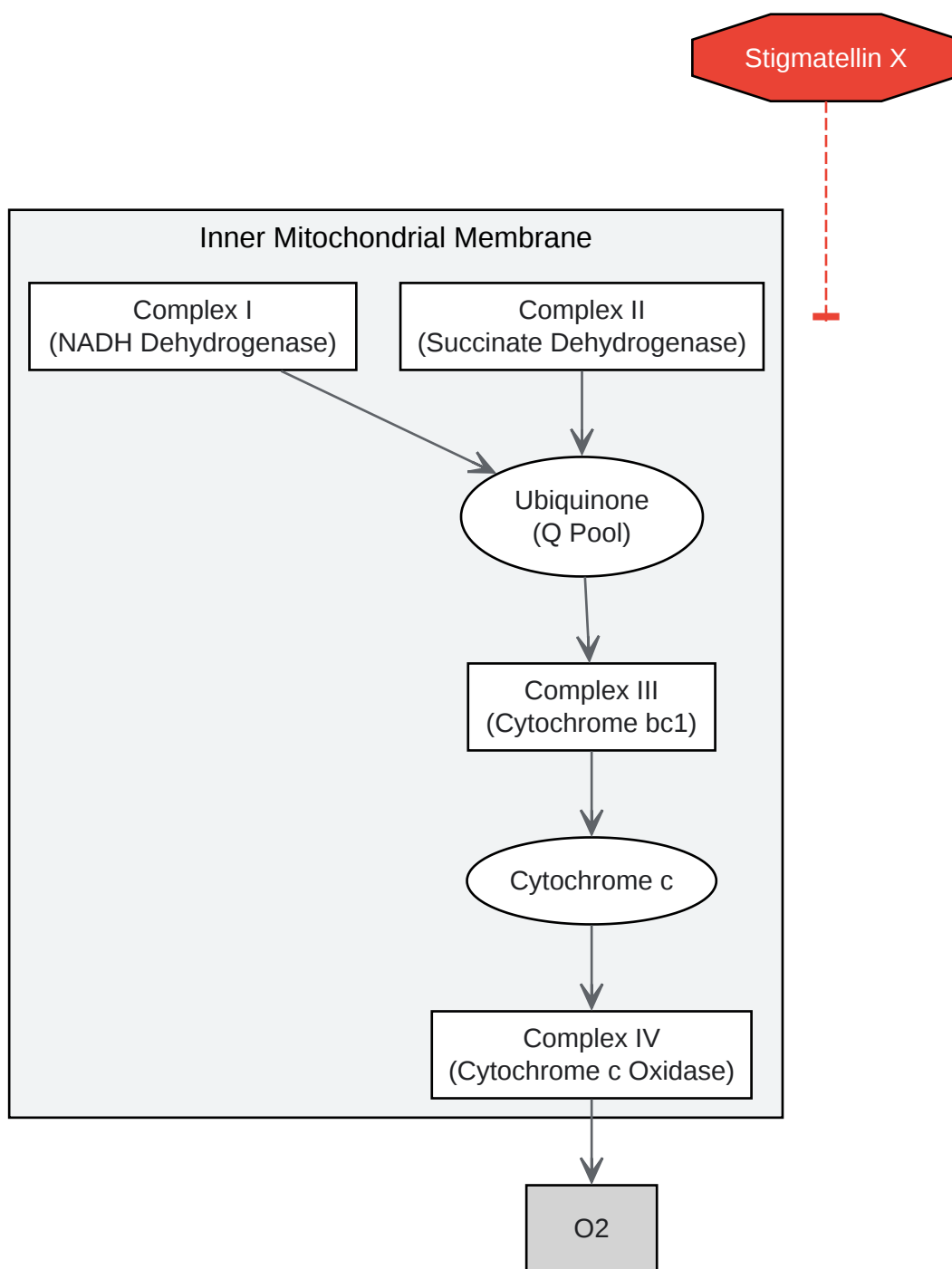
Stigmatellin X possesses a complex molecular architecture, featuring a 5,7-dihydroxy-3-methylchromen-4-one core attached to a substituted tridecatrienyl chain.^[1] Its structure is essential for its interaction with the cytochrome bc1 complex.^[1] Key physicochemical data are summarized below.

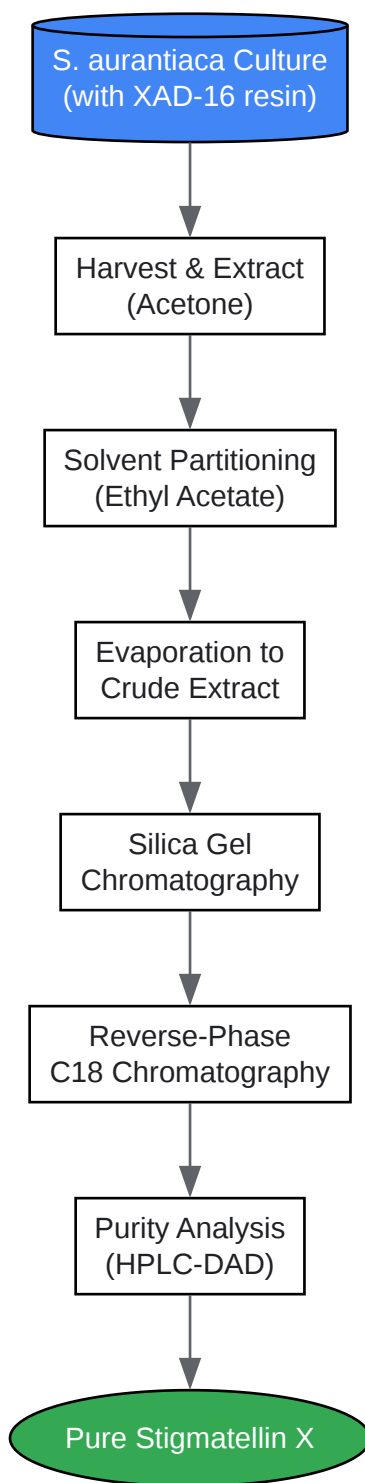
Property	Value	Reference
IUPAC Name	2-[(3S,4S,5S,6S,7E,9E,11E)-4,6-dimethoxy-3,5,11-trimethyltrideca-7,9,11-trienyl]-5,7-dihydroxy-3-methylchromen-4-one	[1]
Molecular Formula	C28H38O6	[1]
Molecular Weight	470.6 g/mol	[1]
Core Structure	Chromone Ring	[1]
Side Chain	Polyketide	[1]
Solubility	Soluble in organic solvents like methanol and ethanol; limited solubility in water.	[1]

Biosynthesis

The biosynthesis of **Stigmatellin X** is governed by an unusual modular type I polyketide synthase (PKS) gene cluster, designated sti.[6][7] In *S. aurantiaca*, this cluster spans approximately 65 kb and comprises multiple genes (stiA–J), each encoding a separate module of the PKS.[6][7] The assembly line constructs the polyketide chain from acetate and propionate precursors.[6] A distinctive feature of this PKS system is the presence of embedded O-methyltransferase domains and the iterative use of one module.[6][7] The final polyketide chain undergoes cyclization and aromatization, catalyzed by a novel C-terminal domain in the StiJ protein, to form the characteristic chromone ring.[7] **Stigmatellin X** is a derivative that arises from post-PKS modifications; specifically, it lacks the two methyl groups on the methoxy moieties of the aromatic ring that are present in Stigmatellin A, a modification linked to the activity of a cytochrome P450 monooxygenase.[6]







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